

# MG149's Role in Gene Transcription: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: MG149

Cat. No.: B15607072

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## Abstract

**MG149** is a potent small molecule inhibitor of histone acetyltransferases (HATs), specifically targeting Tip60 (also known as KAT5) and MOF (Males absent on the first, also known as KAT8). By inhibiting these key epigenetic modifiers, **MG149** exerts significant influence over gene transcription, impacting a variety of cellular processes and signaling pathways. This technical guide provides an in-depth overview of the core functions of **MG149** in transcriptional regulation, supported by quantitative data, detailed experimental protocols, and visualizations of the signaling pathways involved.

## Core Mechanism of Action: Histone Acetyltransferase Inhibition

**MG149** functions as a competitive inhibitor of histone acetyltransferases, with demonstrated activity against Tip60 and MOF. Histone acetyltransferases are crucial enzymes that catalyze the transfer of an acetyl group from acetyl-CoA to lysine residues on histone tails. This acetylation neutralizes the positive charge of the histones, leading to a more relaxed chromatin structure that is generally permissive for gene transcription. By blocking the activity of Tip60 and MOF, **MG149** prevents this acetylation, thereby maintaining a more condensed chromatin state and repressing the transcription of target genes.

## Quantitative Data on MG149 Activity

The inhibitory potency of **MG149** against its primary targets has been quantified through various in vitro assays. The half-maximal inhibitory concentration (IC50) and the inhibitory constant (Ki) are key metrics for assessing its efficacy.

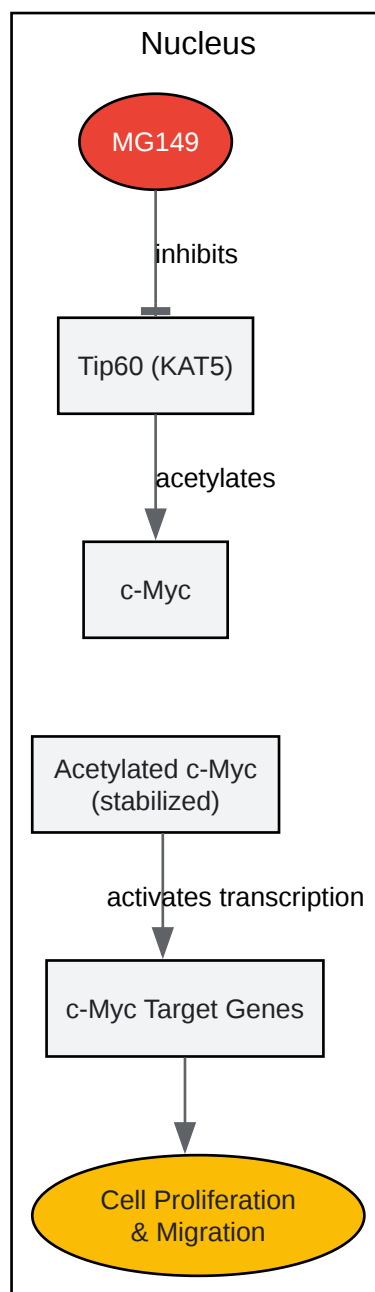
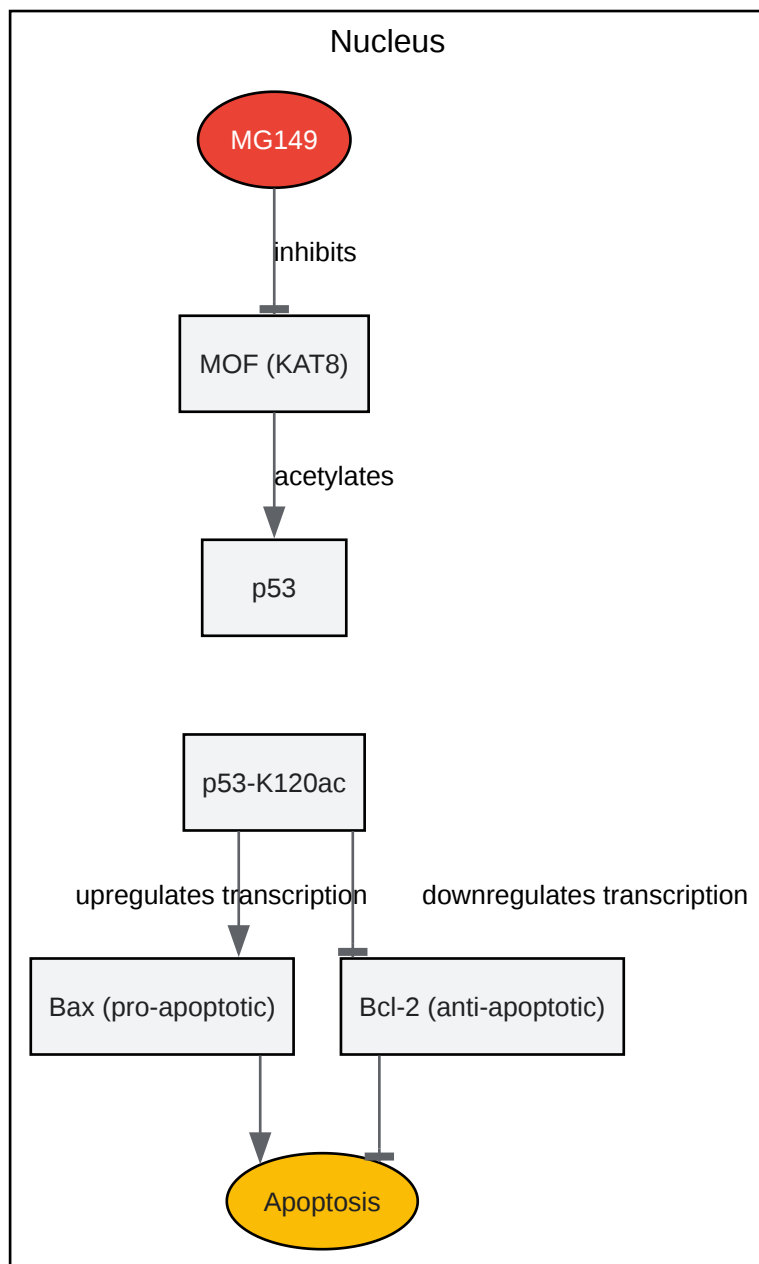
Target	Assay Type	Parameter	Value (μM)	Cell Line/System
Tip60 (KAT5)	In vitro HAT assay	IC50	74	
MOF (KAT8)	In vitro HAT assay	IC50	47	
MOF (KAT8)	In vitro HAT assay	IC50	15-47	
MOF (KAT8)	Enzyme kinetics	Ki	39 ± 7.7	

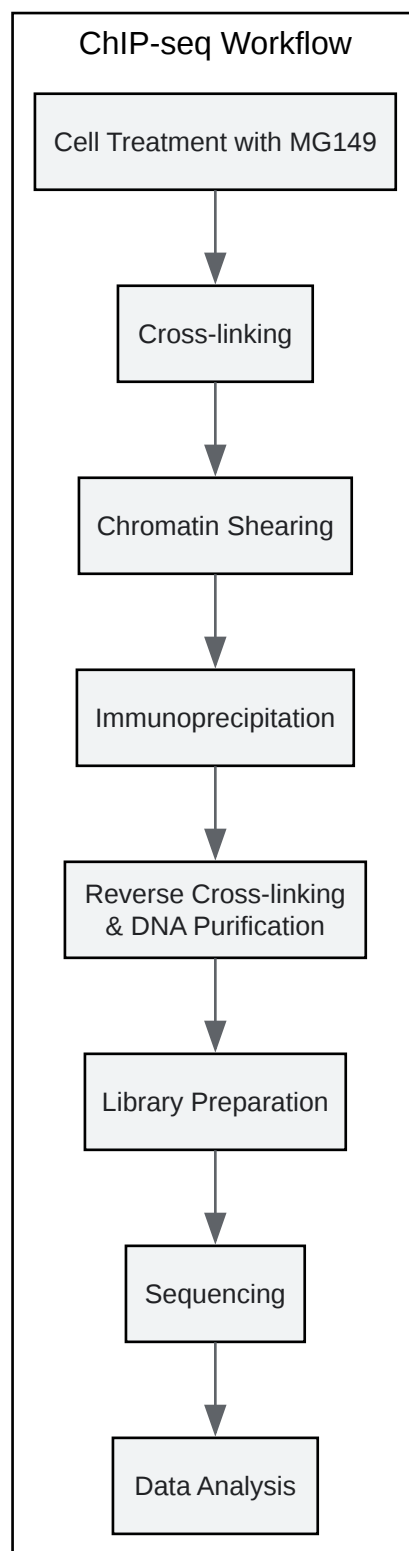
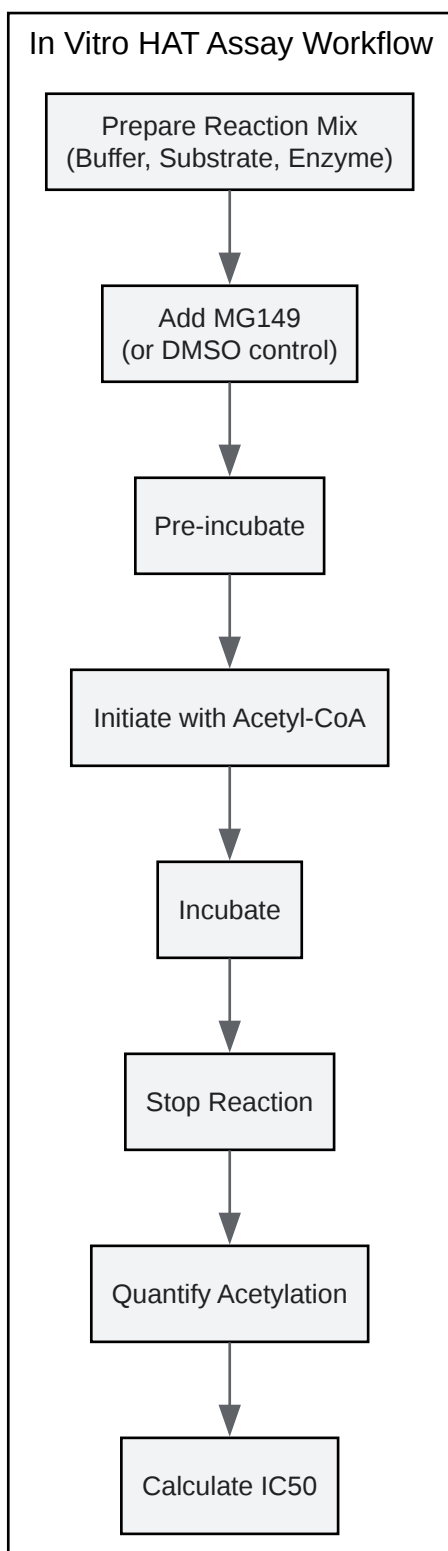
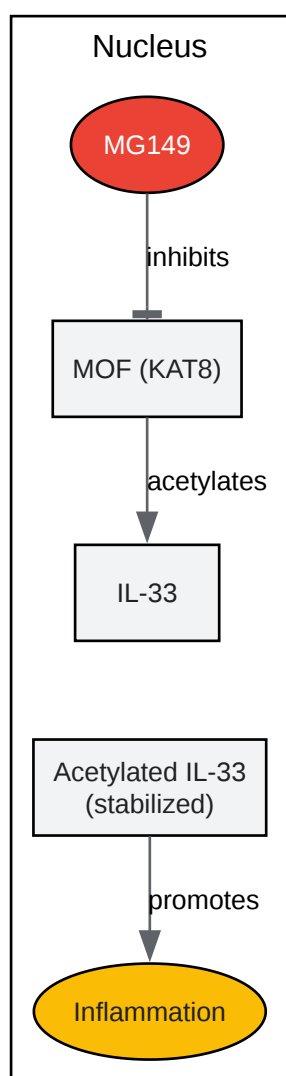
## Impact on Key Signaling Pathways and Gene Transcription

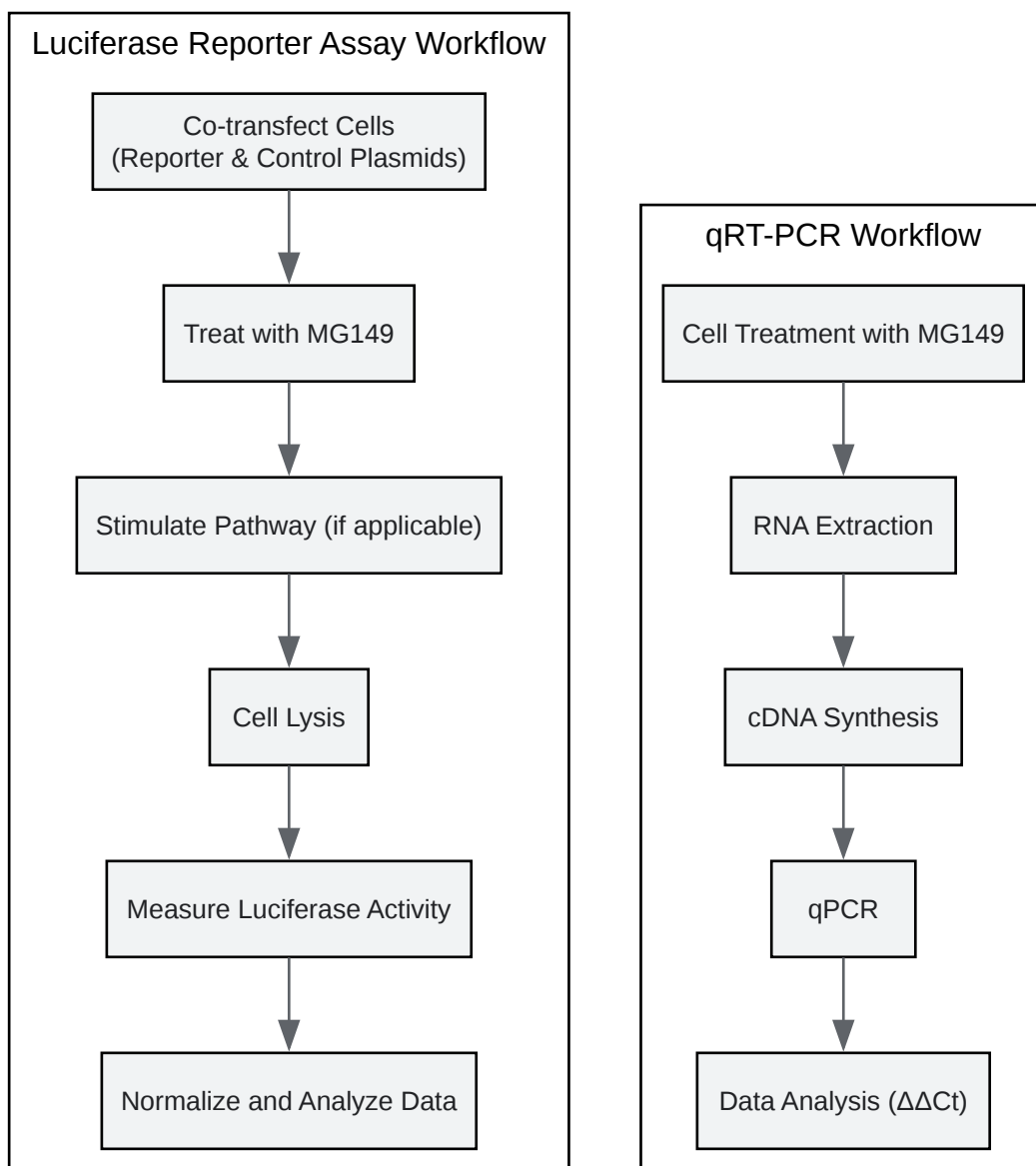
**MG149** has been shown to modulate several critical signaling pathways, leading to downstream effects on gene expression and cellular function.

### p53 Signaling Pathway

**MG149** influences the p53 signaling pathway, a critical regulator of cell cycle arrest and apoptosis. In response to cellular stress, such as X-ray radiation, MOF can acetylate p53 at lysine 120 (p53K120ac), which upregulates the expression of pro-apoptotic p53 target genes. [1] **MG149** treatment has been shown to downregulate the expression of MOF, p53, and p53K120ac.[1] This leads to an upregulation of the anti-apoptotic Bcl-2/BAX ratio, ultimately suppressing apoptosis.[1]







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## References

- 1. [iris.uniroma1.it](http://iris.uniroma1.it) [[iris.uniroma1.it](http://iris.uniroma1.it)]

- To cite this document: BenchChem. [MG149's Role in Gene Transcription: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15607072#role-of-mg149-in-gene-transcription]

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Address: 3281 E Guasti Rd  
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Email: [info@benchchem.com](mailto:info@benchchem.com)